

# In-Depth Technical Guide to C.I. Direct Yellow 8 (C.I. 13920)

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For Researchers, Scientists, and Drug Development Professionals

## **Abstract**

This technical guide provides a comprehensive overview of the classification, characteristics, and applications of the synthetic dye C.I. Direct Yellow 8 (Colour Index Number 13920). It is intended for researchers, scientists, and professionals in drug development who may encounter this compound in their work, either as a textile dye, a biological stain, or a reference compound. This document details the dye's chemical and physical properties, provides an overview of its synthesis, outlines a general protocol for its application in dyeing, and discusses its safety and handling. While primarily used in the textile and paper industries, its properties as a direct dye also lend it to limited use in biological staining. There is currently no significant evidence to suggest its direct application in drug development or its involvement in specific signaling pathways.

# **Classification and Identification**

C.I. Direct Yellow 8 is a synthetic dye belonging to the single azo and benzothiazole chemical classes.[1] It is a water-soluble anionic dye, a characteristic that allows it to be applied directly to cellulosic fibers such as cotton.



Identifier	Value
Colour Index Name	C.I. Direct Yellow 8
Colour Index Number	13920
CAS Number	10130-29-7[1][2][3]
Synonyms	Direct Yellow 5G, Direct Brilliant Yellow 5G, Acid Yellow 186, Coomassie Yellow 6G[1][2]
Chemical Class	Single Azo, Benzothiazole[1]
Molecular Formula	C24H19N4NaO5S2[1][3]
Molecular Weight	530.55 g/mol [1][2][3]

# **Physicochemical Characteristics**

C.I. Direct Yellow 8 is a yellow powder that is soluble in water.[1][2] Its solubility in water is a key characteristic for its application as a direct dye.

Property	Value/Description
Physical Appearance	Yellow powder[2]
Solubility	Soluble in water; slightly soluble in alcohol.[1]
Absorption Maximum (λmax)	Not definitively reported in the searched literature.
Melting Point	Not definitively reported in the searched literature.

# **Synthesis**

The synthesis of C.I. Direct Yellow 8 is a two-step process involving the diazotization of an aromatic amine followed by an azo coupling reaction.[1]

Step 1: Diazotization of 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid



The synthesis starts with the diazotization of the aromatic amine, 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid. This reaction is typically carried out in an acidic medium at low temperatures with the addition of sodium nitrite to form the corresponding diazonium salt.

## Step 2: Azo Coupling

The resulting diazonium salt is then coupled with 3-Oxo-N-phenylbutanamide (acetoacetanilide).[1] This electrophilic aromatic substitution reaction forms the stable azo compound, C.I. Direct Yellow 8.

## **Experimental Protocol: Synthesis (General Procedure)**

#### I. Diazotization:

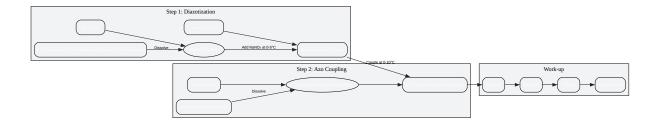
- Dissolve 2-(4-Aminophenyl)-6-methylbenzo[d]thiazole-7-sulfonic acid in a dilute solution of hydrochloric acid.
- Cool the solution to 0-5 °C in an ice bath.
- Slowly add a chilled aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C and stirring continuously.
- Continue stirring for 15-30 minutes after the addition is complete to ensure the full formation
  of the diazonium salt.

### II. Azo Coupling:

- In a separate vessel, dissolve 3-Oxo-N-phenylbutanamide in an aqueous alkaline solution (e.g., sodium hydroxide solution).
- Cool this solution to 0-5 °C in an ice bath.
- Slowly add the previously prepared cold diazonium salt solution to the alkaline solution of the coupling agent with vigorous stirring.
- Maintain the temperature below 10 °C and a slightly alkaline pH during the addition.



- A yellow precipitate of C.I. Direct Yellow 8 will form.
- Continue stirring for a period to ensure the completion of the coupling reaction.
- The dye can then be isolated by filtration, washed with water, and dried.



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Diagram 1: General synthesis workflow for C.I. Direct Yellow 8.

## **Applications**

The primary application of C.I. Direct Yellow 8 is in the dyeing of cellulosic fibers such as cotton and viscose.[1] It can also be used for dyeing wool, silk, and paper.[1] Additionally, it finds use as a biological stain in laboratory settings.

# Experimental Protocol: Dyeing of Cotton (General Procedure)

This protocol provides a general method for dyeing cotton fabric with C.I. Direct Yellow 8. The exact concentrations and conditions may need to be optimized based on the desired shade



and the specific equipment used.

- Preparation of the Dyebath:
  - Calculate the required amount of C.I. Direct Yellow 8 based on the weight of the fabric (e.g., 1% on weight of fabric).
  - Make a paste of the dye with a small amount of cold water.
  - Add boiling water to the paste to dissolve the dye completely.
  - Add a wetting agent and a sequestering agent to the dyebath.
  - Add a calculated amount of an electrolyte, such as sodium chloride or sodium sulfate (e.g., 10-20 g/L), to aid in the exhaustion of the dye.
  - Adjust the liquor ratio (the ratio of the volume of the dyebath to the weight of the fabric) as required (e.g., 20:1).

### Dyeing Process:

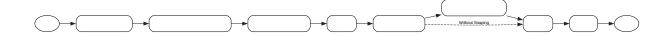
- Introduce the wetted cotton fabric into the dyebath at a low temperature (e.g., 40 °C).
- Gradually raise the temperature of the dyebath to near boiling (e.g., 95 °C) over a period of 30-45 minutes.
- Maintain this temperature for 45-60 minutes, ensuring the fabric is agitated for even dyeing.
- Allow the dyebath to cool down gradually.

#### After-treatment:

- Remove the dyed fabric from the dyebath and rinse it thoroughly with cold water to remove any unfixed dye.
- A soaping treatment can be performed by washing the fabric in a hot solution of a nonionic detergent to improve fastness properties.



Rinse the fabric again and dry.



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Diagram 2: General workflow for dyeing cotton with C.I. Direct Yellow 8.

# **Safety and Toxicology**

A comprehensive safety data sheet (SDS) for C.I. Direct Yellow 8 (under the synonym Direct Pure Yellow 5G) indicates that the substance should be handled with care.[4] Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses), are recommended.[4] Avoid creating dust and ensure adequate ventilation during handling.[4] In case of contact with eyes or skin, rinse immediately with plenty of water. [4]

Toxicological Data	Value
Acute Oral Toxicity (LD50)	Not definitively reported in the searched literature.
Skin Irritation	May cause irritation upon prolonged or repeated contact.
Eye Irritation	May cause irritation.
Carcinogenicity	Not classified as a carcinogen by major regulatory agencies based on the available search results.

# Relevance in Drug Development and Signaling Pathways



Based on a thorough review of the available scientific literature, there is no significant evidence to suggest that C.I. Direct Yellow 8 is currently used in drug development or has known specific interactions with biological signaling pathways. Its primary applications remain in the industrial dyeing and laboratory staining sectors. The structural motifs present in the molecule (benzothiazole and azo linkage) are found in various biologically active compounds, but this specific dye has not been identified as a lead compound in pharmaceutical research.

## Conclusion

C.I. Direct Yellow 8 is a well-established direct dye with a primary role in the coloration of cellulosic materials. Its chemical properties, particularly its water solubility and anionic nature, dictate its application and performance. While it serves a purpose as a biological stain, its utility in the fields of drug development and the study of signaling pathways appears to be negligible based on current knowledge. This guide provides a foundational understanding of this compound for scientific and research professionals. Further research would be beneficial to establish a more complete profile of its physicochemical and toxicological properties.

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